Denfivontinib in Combination with Pembrolizumab

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Compound Focus: **Denfivontinib**

CAS No.: 1457983-28-6

Cat. No.: S548034

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The core findings on **Denfivontinib** combination therapy come from a 2024 preclinical study investigating its synergy with the anti-PD-1 antibody, pembrolizumab, in models of non-small cell lung cancer (NSCLC) [1].

The table below summarizes the key efficacy outcomes observed in a patient-derived xenograft (PDX) model.

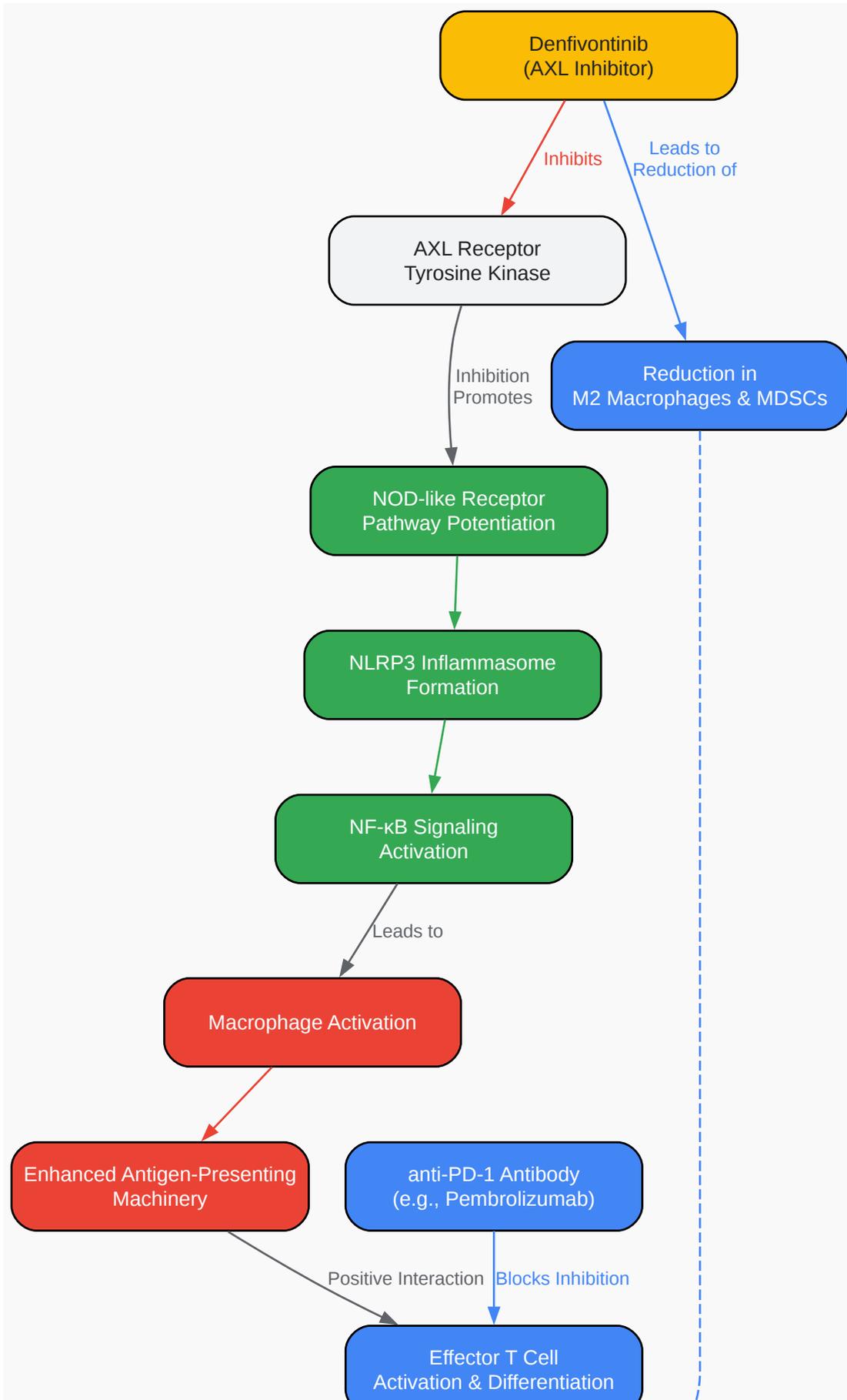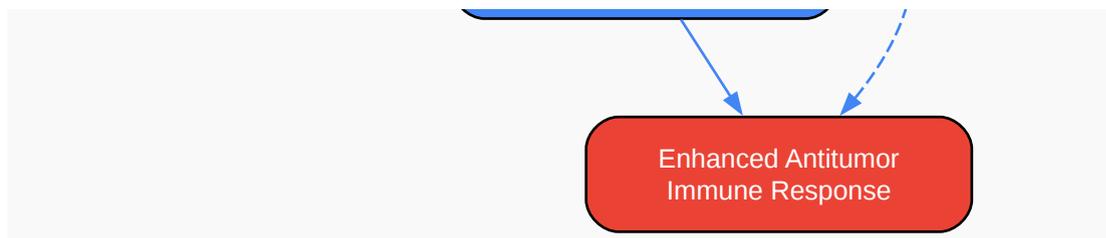| Efficacy Parameter	Experimental Findings	Biological Significance
Antitumor Effect	Enhanced antitumor effects in combination with anti-PD-1 therapy compared to either agent alone [1].	Suggests potential to overcome limitations of single-agent immune checkpoint inhibitor therapy [1].
Immune Cell Modulation	Increase in effector CD4+ and CD8+ memory T cells; Reduction in immunosuppressive M2 macrophages and Myeloid-Derived Suppressor Cells (MDSCs) [1].	Reversal of tumor immunosuppression and promotion of a pro-inflammatory tumor microenvironment [1].
Molecular Mechanism	Potentiation of the NOD-like receptor pathway, facilitating NLRP3 inflammasome formation and macrophage activation via NF-κB signaling [1].	Provides a mechanistic rationale for the observed immune activation; AXL inhibition is central to this effect [1].

Detailed Experimental Protocol

For research reproducibility, here is a detailed breakdown of the key methodologies from the study [1].

- **Animal Models**: The study used two models:
  - **Humanized Mouse Model**: CD34+ hematopoietic stem cell-engrafted NOD/SCID gamma mice implanted with a patient-derived NSCLC xenograft (YHIM-2004).
  - **AXL Knockout Mice**: Confirmed that the antitumor effects were specifically linked to AXL inhibition.
- **Treatment Regimen**:
  - **Denfivontinib**: Administered orally at 30 mg/kg, daily.
  - **Pembrolizumab**: Administered intraperitoneally at 10 mg/kg, once every 5 days.
- **Immune Landscape Analysis**:
  - **Method**: Flow Cytometry.
  - **Process**: Harvested tumor tissues were physically and enzymatically dissociated into single cells. The cells were blocked with an FcR blocking reagent and then stained with fluorescently-labeled antibodies against specific immune cell surface markers (e.g., CD3, CD4, CD8 for T cells; CD11b, CD14, CD15 for myeloid cells).
  - **Outcome**: This allowed for the quantification of different immune cell populations within the tumor microenvironment.

Mechanism of Action and Signaling Pathway

The study elucidated a novel mechanism by which AXL inhibition by **Denfivontinib** enhances antitumor immunity, which can be visualized in the following pathway.

Denfivontinib
(AXL Inhibitor)

Inhibits

Leads to
Reduction of

AXL Receptor
Tyrosine Kinase

Reduction in
M2 Macrophages & MDSCs

Inhibition
Promotes

NOD-like Receptor
Pathway Potentiation

NLRP3 Inflammasome
Formation

NF-κB Signaling
Activation

Leads to

Macrophage Activation

Enhanced Antigen-Presenting
Machinery

anti-PD-1 Antibody
(e.g., Pembrolizumab)

Positive Interaction

Blocks Inhibition

Effector T Cell
Activation & Differentiation

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This diagram illustrates the proposed mechanism by which **Denfivontinib** combines with anti-PD-1 therapy to enhance antitumor immunity [1].

Research Context and Comparison to Other Approaches

While direct, head-to-head comparative data for **Denfivontinib** is not yet available, it is helpful to understand the broader field of combination therapy development.

- **Status of Denfivontinib Research**: The evidence for **Denfivontinib** is at the **preclinical stage**, demonstrating a novel immune-mediated mechanism. A clinical trial for patients with solid cancers has been initiated (NCT05971862), which will be crucial for validating these findings in humans [1].
- **Computational Prediction of Combinations**: The challenge of identifying effective drug combinations is driving the development of computational models like the **Random Walk with Restart for Drug Combination (RWRDC)**. These models use network-based algorithms to predict synergistic drug pairs, potentially accelerating preclinical research for drugs like **Denfivontinib** [2].
- **Comparison with Other AXL Inhibitors**: The study notes that **Denfivontinib** produces immune responses comparable to another AXL inhibitor, bemcentinib, but with a **more prolonged effect in suppressing AXL expression** [1].

How to Proceed

For researchers in this field, the following steps may be valuable:

- **Monitor Clinical Trial Progress**: Tracking the results of the ongoing clinical trial **NCT05971862** is essential for translating these preclinical findings into potential human applications [1].
- **Explore Computational Tools**: Consider leveraging emerging computational frameworks (like RWRDC or the Efficacy Comparison Framework (ECF)) to generate hypotheses for other potential synergistic combinations involving **Denfivontinib** or similar agents [2] [3].

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To cite this document: Smolecule. [Denfivontinib in Combination with Pembrolizumab]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548034#denfivontinib-combination-therapy-efficacy]

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